

Documented Contexts and Quantitative Presence of Narcissin

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Compound Focus: Narcissin

CAS No.: 604-80-8

Cat. No.: S536699

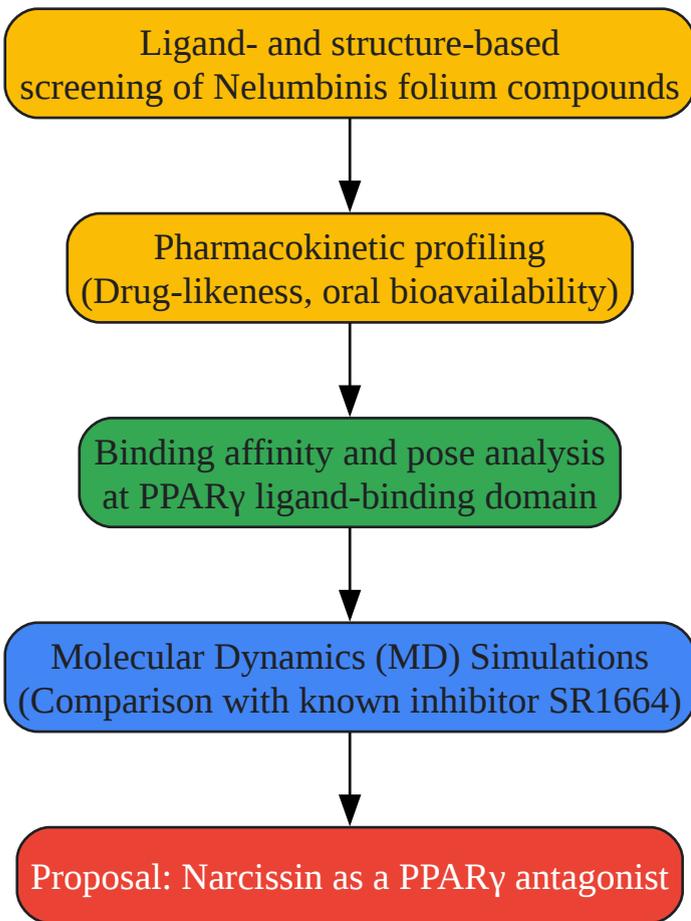
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The table below summarizes the contexts in which **narcissin** has been identified and, where possible, its quantified presence.

Source/Context	Reported Quantity / Note	Citation
<i>Herniaria glabra</i> (HG) Purified Extract	7.4% of the phenolic content	[1]
<i>Herniaria polygama</i> (HP) Purified Extract	5.4% of the phenolic content	[1]
<i>Nelumbinis folium</i> (Lotus Leaf)	Identified as a potential PPAR γ inhibitor; proposed as a candidate for future anti-obesity agent development.	[2]

Proposed Molecular Mechanism of Action

One study provides insight into **narcissin**'s potential molecular mechanism, proposing it as an antagonist of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a target for obesity treatment [2]. The diagram below illustrates the experimental workflow and proposed mechanism.



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Research Gaps and Indirect Evidence

The lack of direct ADME data for **narcissin** is a significant gap. In such cases, research often turns to studies on structurally related compounds. For instance, extensive pharmacokinetic studies exist for **naringin**, a flavanone glycoside structurally similar to **narcissin** [3] [4].

Key findings for naringin that may provide useful analogies include:

- **Low Oral Bioavailability:** Reported to be only 5-9% in humans [4].
- **Extensive Metabolism:** It is hydrolyzed to its aglycone, naringenin, by intestinal enzymes and microflora, and then undergoes phase II metabolism (glucuronidation and sulfation) [3].
- **Wide Tissue Distribution:** In rats, naringin and its metabolites are distributed to gastrointestinal tissues, liver, kidney, lung, and trachea, with concentrations in the trachea and lung being much higher than in plasma [4].

Suggested Research Pathways

To address the current data gap, you could consider the following approaches:

- **Explore Structural Analogues:** Deepen the investigation into the ADME properties of well-studied flavonoid glycosides like naringin and rutin to build predictive models for **narcissin**.
- **Investigate Modern Formulation Technologies:** Research technologies that enhance the solubility and permeability of middle-to-large molecules, such as absorption enhancers (e.g., SNAC, sodium caprylate) and self-microemulsifying drug delivery systems (SMEDDS) [5].
- **Conduct Targeted PK Studies:** Design and conduct dedicated *in vitro* (e.g., Caco-2 cell models, liver microsomes) and *in vivo* pharmacokinetic studies for **narcissin** to obtain definitive data.

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4. Tissue distribution of naringin and derived metabolites in ... [sciencedirect.com]
5. Oral Absorption of Middle-to-Large Molecules and Its ... [pmc.ncbi.nlm.nih.gov]

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